

An Alternative: The PyTrial Package

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Compound Focus: AdCaPy

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While not "Adopy", **PyTrial** is a Python platform specifically for artificial intelligence in drug development. Its goal is to provide a standardized framework for various clinical trial tasks [1].

The table below summarizes its key aspects as presented in the search results:

Aspect	Description
Primary Goal	To offer a comprehensive platform for AI in drug development [1].
Core Concept	Standardizes clinical trial tasks by defining clear input and output protocols [1].
Intended Users	Researchers and professionals working with clinical trials and AI [1].
Documentation	Provides tutorials to help users get started [1].

A Guide to Packaging Python Projects

Creating a well-structured package is essential for sharing Python code, as it ensures that other researchers can easily install and use your tools. Here is a breakdown of the core components and steps based on Python's official packaging guide [2].

The table below outlines the necessary files and their purposes for a standard Python package:

File/Directory	Purpose
src/your_package_name/	Directory containing the Python source files (e.g., example.py). Its name should match the package name [2].
src/your_package_name/__init__.py	An empty file that signals to Python that the directory should be treated as a package [2].
pyproject.toml	A central configuration file that specifies the project's metadata and build system [2].
README.md	A detailed description of the package, typically written in Markdown [2].
LICENSE	The text of the software license (e.g., MIT License) that outlines the terms of use [2].
tests/	A directory to hold your project's test files [2].

Step-by-Step Packaging Methodology

- **Project Structure:** Create the directory and file structure as shown in the table above. The Python files containing your logic belong in the src/your_package_name/ directory [2].
- **Configure pyproject.toml:** This is the most critical file. You must specify your build backend (like Hatchling or Setuptools) and the project metadata [2]. Below is an example configuration:

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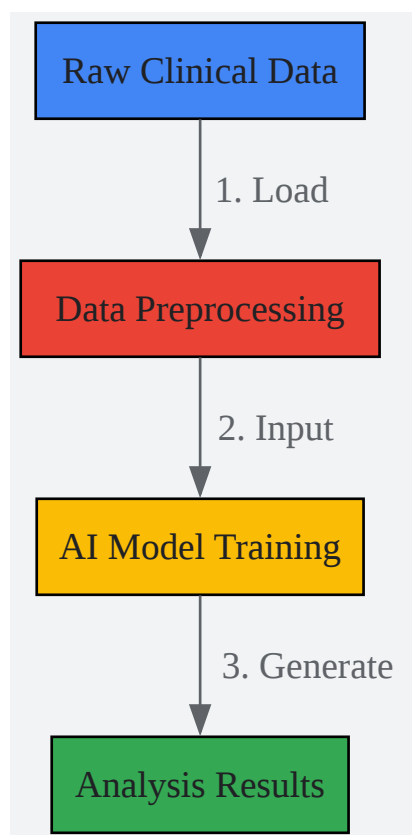
- **Generate Distribution Archives:** Use the build tool to create the distribution files (a source distribution and a wheel) that will be uploaded to PyPI [2].

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- **Upload to PyPI:** Finally, you can upload these distribution files to the Python Package Index (PyPI) using twine, making it installable by anyone via pip install [2].

Visualization with Graphviz

You requested diagrams using Graphviz's DOT language. Since the specific workflows for "Adopy" are unknown, the following example illustrates a generic clinical trial data analysis workflow, adhering to your formatting specifications.



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A generic clinical trial data analysis workflow, showing the sequence from raw data to results.

Suggestions for Next Steps

- **Verify the Package Name:** Please double-check the exact name of the "Adopy" package. You might try searching for it directly on the Python Package Index (PyPI).
- **Explore PyTrial:** If your work involves AI for clinical trials, the PyTrial GitHub repository and its associated documentation might be a highly relevant resource [1].
- **Review Packaging Tutorial:** For a more detailed, step-by-step walkthrough, the "Packaging Python Projects" tutorial is an excellent official resource [2].

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References

1. PyTrial: A Comprehensive Platform for Artificial Intelligence ... [github.com]

2. Packaging Python Projects [packaging.python.org]

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